Application Notes and Protocols: Detection of BCL6 Degradation by CCT373566 using Western Blot

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Compound of Interest

Compound Name: *CCT373566*

Cat. No.: *B15621687*

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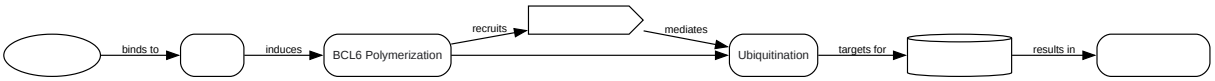
Introduction

B-cell lymphoma 6 (BCL6) is a transcriptional repressor protein that is a key driver in several types of non-Hodgkin's lymphoma, including diffuse large B-cell lymphoma (DLBCL). **CCT373566** is a potent and orally active molecular glue degrader that induces the degradation of BCL6.[1] This document provides a detailed protocol for detecting the degradation of BCL6 in cultured cells upon treatment with **CCT373566** using the Western blot technique.

Mechanism of Action of CCT373566

CCT373566 functions as a "molecular glue," inducing the polymerization of BCL6. This drug-induced polymerization facilitates the recognition of BCL6 by the E3 ubiquitin ligase SIAH1. Subsequently, SIAH1 ubiquitinates the polymerized BCL6, marking it for degradation by the 26S proteasome. This targeted degradation of BCL6 leads to the suppression of its downstream transcriptional targets and exhibits potent anti-proliferative effects in BCL6-dependent cancer cell lines.

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Caption: CCT373566-induced BCL6 degradation pathway.

Quantitative Data Summary

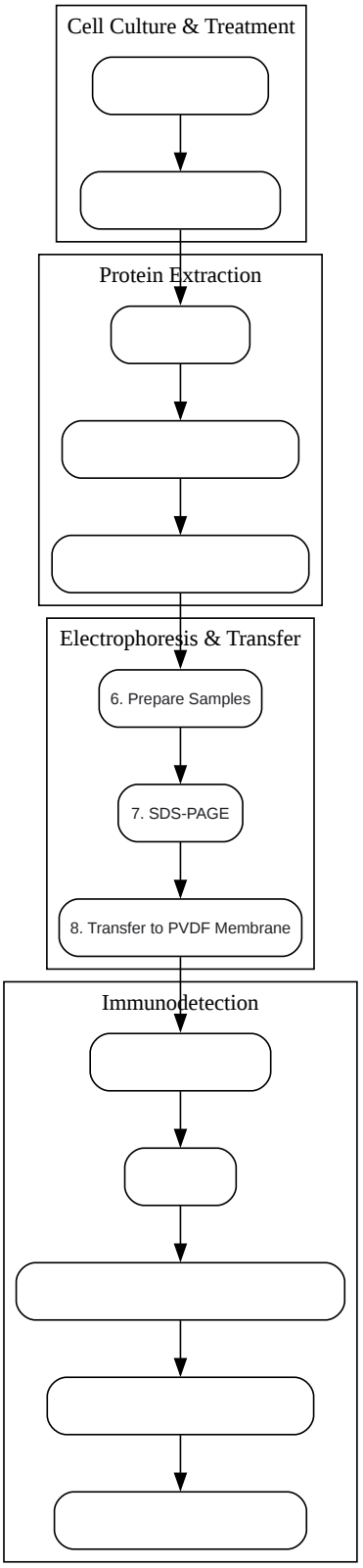
The following table summarizes the quantitative data regarding the efficacy of **CCT373566** in inducing BCL6 degradation and its anti-proliferative effects in various DLBCL cell lines.

Parameter	Cell Line	Value	Reference
IC50 (Degradation)	-	0.7 nM	N/A
IC50 (Degradation)	-	2.2 nM	[1]
Anti-proliferative Activity	HT	Potent	[2][3]
Anti-proliferative Activity	Karpas 422	Potent	[2][3]
Anti-proliferative Activity	SU-DHL-4	Potent	[2][3]
Anti-proliferative Activity	OCI-Ly1	Potent	[2][3]

Experimental Protocol: Western Blot for BCL6 Degradation

This protocol outlines the steps to assess the degradation of BCL6 in DLBCL cell lines (e.g., SU-DHL-4, OCI-Ly1) following treatment with **CCT373566**.

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